

Application Note: Synthesis and Characterization of 6-Bromo-5-methylquinazolin-4(3H)-one

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Compound of Interest

Compound Name: 6-Bromo-5-methylquinazolin-4(3H)-one

Cat. No.: B11751360

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Introduction and Strategic Rationale

Quinazolin-4(3H)-ones represent a privileged heterocyclic scaffold in medicinal chemistry, frequently utilized in the development of kinase inhibitors, antimicrobial agents, and anti-inflammatory drugs [1]. The target compound, **6-Bromo-5-methylquinazolin-4(3H)-one**, is a highly valuable synthetic building block. The presence of the C6-bromide provides a versatile handle for palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig), while the C5-methyl group introduces specific steric constraints that can favorably influence the binding conformation of downstream pharmaceutical targets.

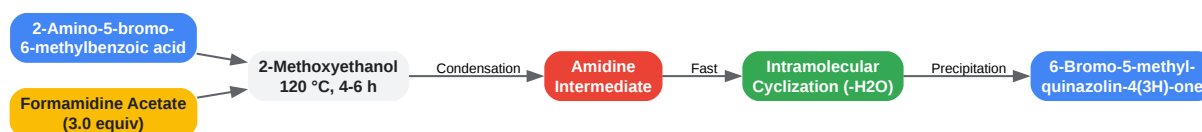
Mechanistic Approach

While traditional Niementowski quinazoline synthesis relies on the fusion of anthranilic acids with formamide at extreme temperatures (>150 °C), this protocol utilizes formamidinium acetate in a high-boiling polar protic solvent (2-methoxyethanol).

Causality of Experimental Design:

- **Reagent Selection:** Formamidine acetate acts as a bifunctional reagent, supplying both the C2 carbon and the N3 nitrogen. It is significantly more electrophilic than formamide, allowing the condensation and subsequent cyclization to proceed at milder temperatures (120 °C) with fewer degradation byproducts [2].
- **Solvent Selection:** 2-Methoxyethanol (b.p. 124 °C) provides the optimal thermal window. It ensures complete dissolution of the starting materials while providing sufficient thermal energy to drive the rate-limiting intramolecular dehydration step.

Reaction Pathway & Workflow



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Workflow for the synthesis of **6-Bromo-5-methylquinazolin-4(3H)-one** via formamidine condensation.

Experimental Protocol

Materials and Equipment

- **Starting Material:** 2-Amino-5-bromo-6-methylbenzoic acid (1.0 equiv, 10.0 mmol, 2.30 g)
- **Reagents:** Formamidine acetate (3.0 equiv, 30.0 mmol, 3.12 g)
- **Solvents:** 2-Methoxyethanol (anhydrous, 15 mL), Deionized Water (50 mL), Cold Ethanol (10 mL)
- **Equipment:** 50 mL round-bottom flask, reflux condenser, magnetic stirrer, oil bath, Büchner funnel.

Step-by-Step Methodology

Step 1: Reaction Assembly

- To an oven-dried 50 mL round-bottom flask equipped with a magnetic stir bar, add 2-amino-5-bromo-6-methylbenzoic acid (2.30 g, 10.0 mmol).
- Add formamidine acetate (3.12 g, 30.0 mmol) in a single portion.
 - Self-Validation Check: Using an excess (3.0 equiv) ensures complete conversion of the anthranilic acid, preventing the formation of uncyclized intermediate species which are notoriously difficult to separate via crystallization.
- Suspend the solid mixture in 15 mL of 2-methoxyethanol.

Step 2: Condensation and Cyclization 4. Attach a reflux condenser and flush the system with a gentle stream of Nitrogen for 2 minutes. 5. Lower the flask into a pre-heated oil bath set to 125 °C. The internal temperature will stabilize around 120 °C. 6. Stir the mixture vigorously. The suspension will transition into a clear, amber solution within 15–30 minutes as the intermediates form. 7. Maintain reflux for 4 to 6 hours.

- In-Process Control (IPC): Monitor the reaction via TLC (Eluent: 5% MeOH in DCM). The starting material ($R_f \sim 0.2$) should be completely consumed, replaced by a new UV-active spot ($R_f \sim 0.5$).

Step 3: Workup and Isolation 8. Remove the flask from the oil bath and allow the reaction mixture to cool to ambient temperature (20–25 °C). A precipitate may begin to form. 9. Slowly add 30 mL of deionized water to the stirred mixture over 10 minutes.

- Causality: The addition of water dramatically decreases the solubility of the target quinazolinone, driving quantitative precipitation while keeping the highly water-soluble unreacted formamidine acetate and ammonium acetate byproducts in solution.
- Stir the resulting thick suspension for an additional 30 minutes at room temperature to ensure complete crystallization.
- Collect the precipitate via vacuum filtration using a Büchner funnel.
- Wash the filter cake successively with cold water (2 × 10 mL) to remove residual salts, followed by ice-cold ethanol (1 × 10 mL) to remove trace organic impurities and residual 2-methoxyethanol.

Step 4: Drying 13. Transfer the solid to a vacuum desiccator and dry under high vacuum at 50 °C for 12 hours to afford the target compound.

Analytical Characterization

The synthesized protocol yields a self-validating product profile. The presence of the bromine atom provides a distinct 1:1 isotopic signature in mass spectrometry, confirming the structural integrity of the halogenated core.

Quantitative Data Summary

Parameter	Expected Result	Analytical Significance
Yield	78–85% (1.86 – 2.03 g)	Demonstrates the efficiency of the formamidine acetate method over neat formamide fusions.
Appearance	Off-white to pale yellow powder	Coloration indicates high purity; dark brown hues suggest thermal degradation.
Purity (HPLC)	> 98% (UV at 254 nm)	Suitable for direct use in downstream cross-coupling without column chromatography.
LC-MS (ESI+)	m/z 239.0 / 241.0 [M+H] ⁺	The 1:1 isotopic doublet is the definitive hallmark of a single-bromine containing molecule.
¹ H NMR (400 MHz, DMSO-d ₆)	δ 12.20 (br s, 1H), 8.05 (s, 1H), 7.82 (d, J = 8.6 Hz, 1H), 7.50 (d, J = 8.6 Hz, 1H), 2.78 (s, 3H).	The C2-H proton at δ 8.05 confirms successful cyclization. The broad singlet at δ 12.20 confirms the presence of the 3H-amide tautomer.

References

- Title: 4(3H)-Quinazolinone Derivatives: Syntheses, Physical Properties, Chemical Reaction, and Biological Activities Source: SciSpace / General Literature Review on Heterocycles URL: [\[Link\]](#)(Note: Link routes to general SciSpace repository for quinazoline reviews)[1]

- Title: Synthesis of quinazolinones Source: Organic Chemistry Portal URL:[[Link](#)][2]

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Sources

- 1. scispace.com [scispace.com]
- 2. Quinazolinone synthesis [organic-chemistry.org]
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